

Glushinskite: A Comprehensive Technical Guide to the Natural Occurrence of Magnesium Oxalate

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Compound of Interest

Compound Name: Magnesium oxalate

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Introduction

Glushinskite is the naturally occurring mineral form of **magnesium oxalate** dihydrate ($\text{MgC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$). This biomineral holds significance in the fields of geology, biology, and materials science due to its formation through the interaction of living organisms with mineral substrates. This guide provides a detailed overview of its natural occurrence, formation, physicochemical properties, and the experimental methodologies used for its characterization.

Natural Occurrence and Biomineralization

Glushinskite is primarily found at the interface between lichens and magnesium-rich rocks, particularly serpentinite.^[1] The formation of glushinskite is a result of biomineralization, a process where living organisms produce minerals.

The key steps in the formation of glushinskite are:

- **Lichen Colonization:** Lichens, such as *Lecanora atra*, colonize the surface of serpentinite rocks.^[1]
- **Oxalic Acid Secretion:** The fungal partner (mycobiont) of the lichen secretes oxalic acid as a secondary metabolite.^{[1][2]} This is a crucial step in the weathering of the rock.
- **Chemical Weathering of Serpentinite:** Serpentinite is a metamorphic rock primarily composed of magnesium silicate minerals like chrysotile and antigorite.^[3] The secreted

oxalic acid reacts with these magnesium-rich minerals.

- Glushinskite Precipitation: The reaction between oxalic acid and the magnesium silicates leads to the decomposition of the original minerals and the subsequent precipitation of the more stable **magnesium oxalate** dihydrate (glushinskite) crystals.^[1] The other weathering product is often an amorphous silica gel.^{[1][4]}

This process highlights the significant role of lichens in biogeochemical weathering and the formation of secondary minerals.

Quantitative Data

The physicochemical properties of glushinskite have been determined through various analytical techniques. The following tables summarize the key quantitative data for this mineral.

Table 1: General and Physical Properties of Glushinskite

Property	Value
Chemical Formula	Mg(C ₂ O ₄)·2H ₂ O ^[5]
Crystal System	Monoclinic ^[5]
Color	Creamy white, colorless ^[5]
Lustre	Sub-Adamantine ^[5]
Hardness (Mohs)	2
Specific Gravity	1.85 g/cm ³ ^[5]

Table 2: Crystallographic Data for Glushinskite

Parameter	Value
Point Group	2/m - Prismatic[5]
Space Group	C2/c[5]
Unit Cell Dimensions	$a = 12.675 \text{ \AA}$, $b = 5.406 \text{ \AA}$, $c = 9.984 \text{ \AA}$, $\beta = 129.45^\circ$ [5]
Calculated Unit Cell Volume	528.26 \AA^3 [5]

Table 3: Chemical Composition of Glushinskite (Ideal)

Element	Symbol	Weight %
Magnesium	Mg	16.38
Carbon	C	16.19
Oxygen	O	64.71
Hydrogen	H	2.72

Experimental Protocols

The characterization of glushinskite from its natural setting involves a combination of microscopic and spectroscopic techniques. The following protocols are based on the foundational study by Wilson, Jones, and Russell (1980).

1. Sample Collection and Preparation

- **Collection:** Samples are collected from the rock/lichen interface of a serpentinite outcrop colonized by lichens. The upper part of the lichen is carefully removed using a scalpel to expose the creamy white layer containing glushinskite. This material is then scraped off for analysis.
- **Preparation for Microscopy:** For Scanning Electron Microscopy (SEM), small fragments of the rock/lichen interface are freeze-dried and then coated with a thin layer of gold to make them conductive.

- Preparation for Spectroscopy: For Infrared Spectroscopy (IRS), the collected glushinskite material is mixed with potassium bromide (KBr) and pressed into a 13 mm diameter disk.

2. X-Ray Diffraction (XRD)

- Purpose: To identify the crystalline phases present in the sample and determine their crystal structure.
- Instrumentation: A Philips powder camera (114.83 mm diameter) is a suitable instrument.
- Methodology:
 - The powdered sample is mounted in the camera.
 - The sample is irradiated with Fe-filtered Co-K α radiation.
 - The diffraction pattern is recorded on film or with a detector.
 - The resulting d-spacings and intensities are compared with known standards for **magnesium oxalate** dihydrate to confirm the presence of glushinskite.

3. Infrared Spectroscopy (IRS)

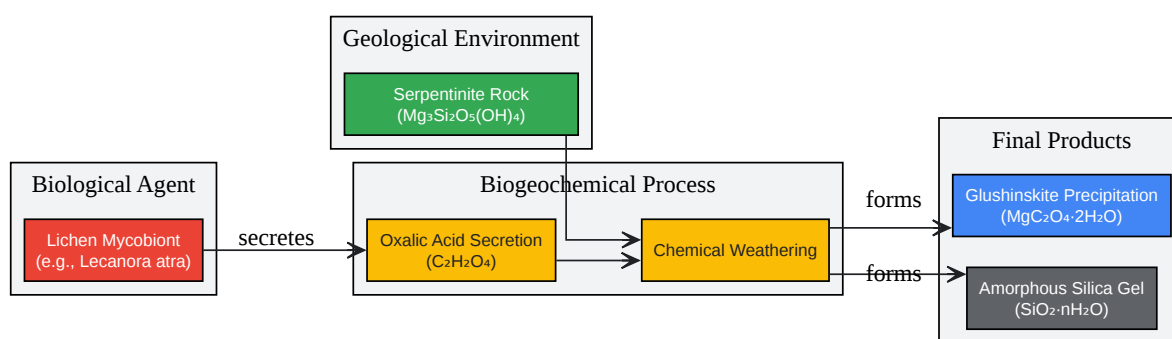
- Purpose: To identify the functional groups present in the sample, confirming the presence of oxalate and water molecules.
- Instrumentation: A Perkin-Elmer 577 instrument or a similar spectrometer is used.
- Methodology:
 - The KBr disk containing the sample is placed in the spectrometer.
 - A spectrum is recorded over the range of 4000 to 200 cm⁻¹.
 - The absorption bands are then compared to the known spectrum of synthetic **magnesium oxalate** dihydrate.

4. Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Analysis (EDXA)

- Purpose: To observe the morphology of the glushinskite crystals and to determine their elemental composition.
- Instrumentation: A Cambridge S-4 scanning electron microscope equipped with an energy-dispersive X-ray analyzer.
- Methodology:
 - The gold-coated sample is placed in the SEM chamber.
 - The electron beam is scanned across the sample to produce high-resolution images of the crystal shapes, which are typically distorted pyramidal forms of 2 to 5 μm in size.
 - The EDXA detector is used to generate an X-ray spectrum from the crystals, which shows the elemental composition. For glushinskite, this is dominated by magnesium, with potential trace amounts of iron, nickel, and manganese.

Visualizations

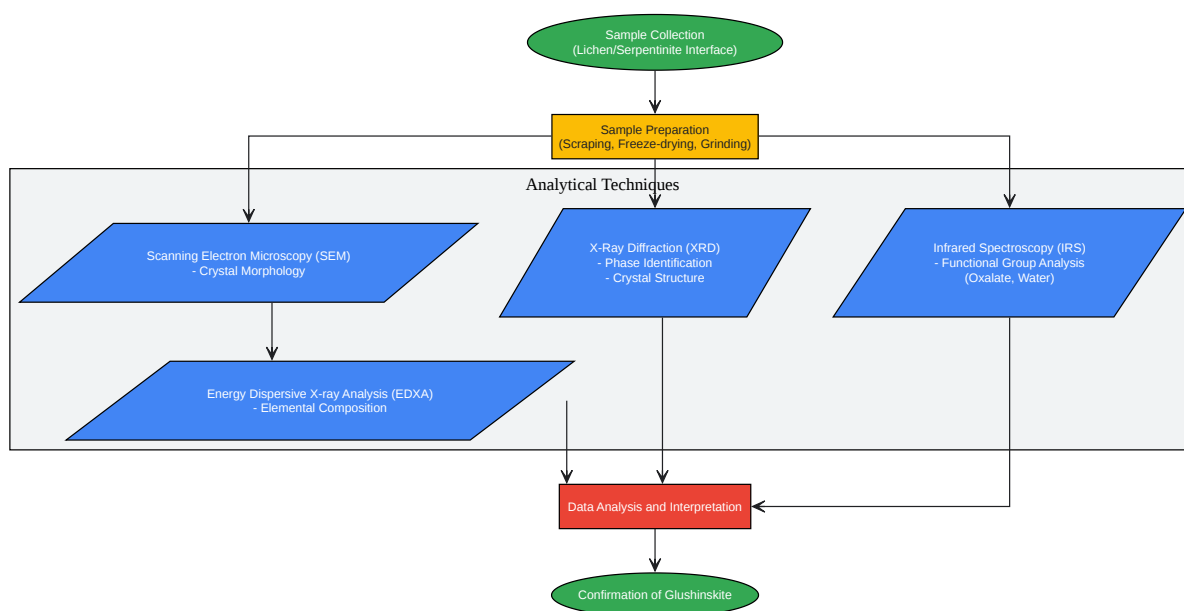
Biomining Pathway of Glushinskite



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Caption: Biomineralization pathway of glushinskite formation.

Experimental Workflow for Glushinskite Identification



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Caption: Experimental workflow for the identification of glushinskite.

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References

- 1. The Weathering of Serpentine by Lecanora Atra | The Lichenologist | Cambridge Core [cambridge.org]
- 2. pages.mtu.edu [pages.mtu.edu]
- 3. ALEX STREKEISEN-^{us}Serpentine- [alexstrekeisen.it]
- 4. The Weathering of Serpentine by Lecanora Atra | The Lichenologist | Cambridge Core [cambridge.org]
- 5. mindat.org [mindat.org]
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